

Application Notes and Protocols for SC-560

Solubility in DMSO

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Compound of Interest

Compound Name: SC-560

Cat. No.: B1680875

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SC-560 is a potent and highly selective inhibitor of cyclooxygenase-1 (COX-1).^{[1][2][3]} It demonstrates significantly less activity against COX-2, with a selectivity ratio of approximately 700- to 1,000-fold.^{[2][3][4]} The IC₅₀ values for COX-1 and COX-2 are 9 nM and 6.3 μM, respectively.^{[3][4]} Due to its selective inhibitory action, **SC-560** is a valuable tool in research areas such as inflammation, cancer, and virology. This document provides detailed protocols for the solubilization of **SC-560** in dimethyl sulfoxide (DMSO), along with information on its chemical properties and recommendations for stock solution storage.

Chemical Properties of SC-560

A summary of the key chemical properties of **SC-560** is provided in the table below. This information is crucial for accurate preparation of stock solutions.

Property	Value	References
Molecular Weight	352.74 g/mol	[1] [2]
Chemical Formula	C ₁₇ H ₁₂ ClF ₃ N ₂ O	[1] [2]
CAS Number	188817-13-2	[1] [2]
Appearance	Solid	[1]
Purity	>99%	

Solubility of SC-560 in DMSO

SC-560 is readily soluble in DMSO. The reported solubility values from various suppliers are summarized below. It is recommended to use fresh, anhydrous DMSO for optimal solubility, as moisture absorption by DMSO can reduce its solvating capacity.[\[3\]](#)

Supplier/Source	Reported Solubility	Molar Concentration (approx.)
Abcam	100 mM	100 mM
Cayman Chemical	24 mg/mL	68 mM
Selleck Chemicals	70 mg/mL	198.44 mM
MedchemExpress	≥ 198.44 mM (≥ 70 mg/mL)	≥ 198.44 mM

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of SC-560 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SC-560** in DMSO. This concentration is a common starting point for in vitro experiments.

Materials:

- **SC-560** (solid powder)

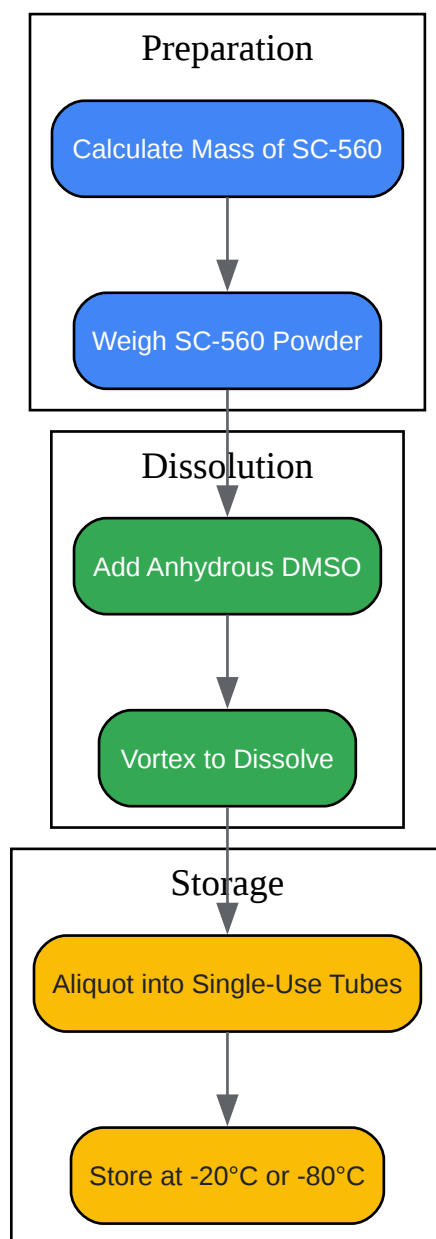
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- Determine the required mass of **SC-560**:
 - The molecular weight of **SC-560** is 352.74 g/mol .
 - To prepare a 10 mM (0.010 mol/L) stock solution, the required mass can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 352.74 \text{ g/mol} * 1000 \text{ mg/g} = 3.5274 \text{ mg}$
- Weighing **SC-560**:
 - Carefully weigh out approximately 3.53 mg of **SC-560** powder using an analytical balance.
- Dissolving in DMSO:
 - Add the weighed **SC-560** powder to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Storage of Stock Solution:

- Once dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1]
- Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1]

Workflow for Preparing **SC-560** Stock Solution



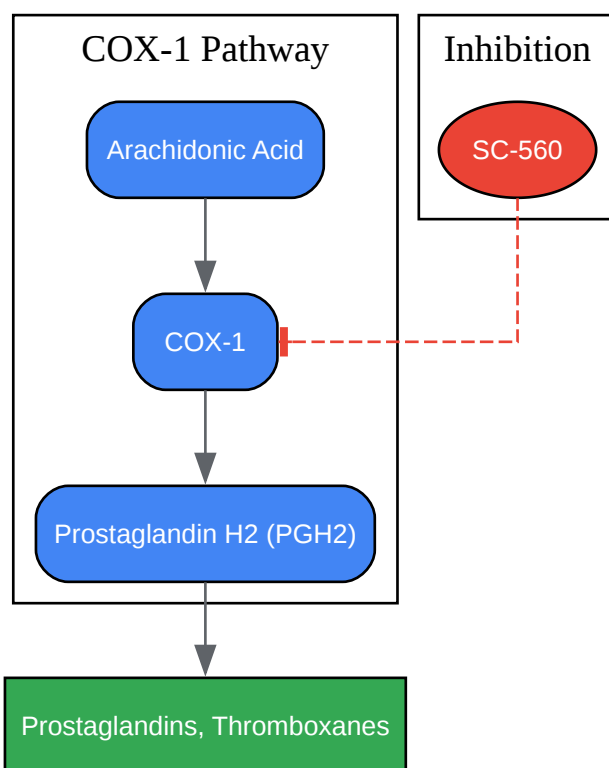
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Caption: Workflow for preparing an **SC-560** stock solution in DMSO.

Signaling Pathway

SC-560 selectively inhibits the COX-1 enzyme, which plays a key role in the conversion of arachidonic acid to prostaglandin H₂ (PGH₂).^[1] PGH₂ is a precursor to various prostanoids, including prostaglandins and thromboxanes, which are involved in a wide range of physiological and pathological processes.

Simplified COX-1 Signaling Pathway



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Caption: **SC-560** selectively inhibits the COX-1 enzyme.

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